Application Note: Structural Elucidation and Fragmentation Dynamics of Methyl 4-(3-bromopropoxy)benzoate

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Compound of Interest

Compound Name:	*Methyl 4-(3-bromopropoxy)benzoate*
CAS No.:	*135998-88-8*
Cat. No.:	*B165128*

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Abstract & Scope

This technical note details the mass spectrometric behavior of **Methyl 4-(3-bromopropoxy)benzoate** (CAS: 6702-50-7), a critical linker intermediate in medicinal chemistry. We provide a comprehensive fragmentation analysis, emphasizing the diagnostic utility of the bromine isotopic signature and the competitive cleavage pathways between the benzoate ester and the alkyl ether side chain. This guide is designed for researchers validating synthetic intermediates or analyzing impurity profiles in drug development.

Compound Characterization

- Chemical Name: **Methyl 4-(3-bromopropoxy)benzoate**[1]
- Molecular Formula: $C_{11}H_{13}BrO_3$[1]
- Monoisotopic Mass: 272.00 (^{79}Br) / 274.00 (^{81}Br)

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- Structural Features:
  - Core: Methyl benzoate (Aromatic ester).
  - Substituent: 3-bromopropoxy group (Ether linkage with primary alkyl halide).

Isotopic Signature (The "Fingerprint")

The presence of a single bromine atom provides a definitive 1:1 doublet for the molecular ion (

) and any fragment retaining the bromine.

- ^{79}Br (50.7%): Light isotope.
- ^{81}Br (49.3%): Heavy isotope.
- Diagnostic Rule: Any peak exhibiting this 1:1 intensity ratio at

  contains the intact propyl-bromide chain.

Experimental Protocol

Sample Preparation[2]

- Stock Solution: Dissolve 1 mg of analyte in 1 mL of HPLC-grade Methanol or Acetonitrile.
- Working Standard: Dilute to 10 µg/mL (10 ppm) in Hexane (for GC-MS) or 50:50 MeOH:H_2O (for LC-MS).
- Safety Note: Alkyl bromides are potential alkylating agents. Handle with appropriate PPE.[2]

GC-MS Conditions (Electron Impact - EI)

- Inlet Temperature: 250°C (Splitless mode).
- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25µm).
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).[3]
- Oven Program: 60°C (1 min hold)

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20°C/min

280°C (3 min hold).

- Ion Source: Electron Impact (EI) at 70 eV.[3]
- Scan Range: m/z 40 – 400.

LC-MS Conditions (Electrospray - ESI)

- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 10% B to 90% B over 8 minutes.
- Ionization: ESI Positive Mode (+).
- Key Observation: ESI typically yields

  and

  adducts with minimal fragmentation compared to EI.

Fragmentation Analysis (EI Source)

The fragmentation of **Methyl 4-(3-bromopropoxy)benzoate** under 70 eV EI is driven by two competitive centers of charge localization: the ester carbonyl oxygen and the ether oxygen.

Fragmentation Pathway Diagram

The following logic tree illustrates the primary dissociation events.

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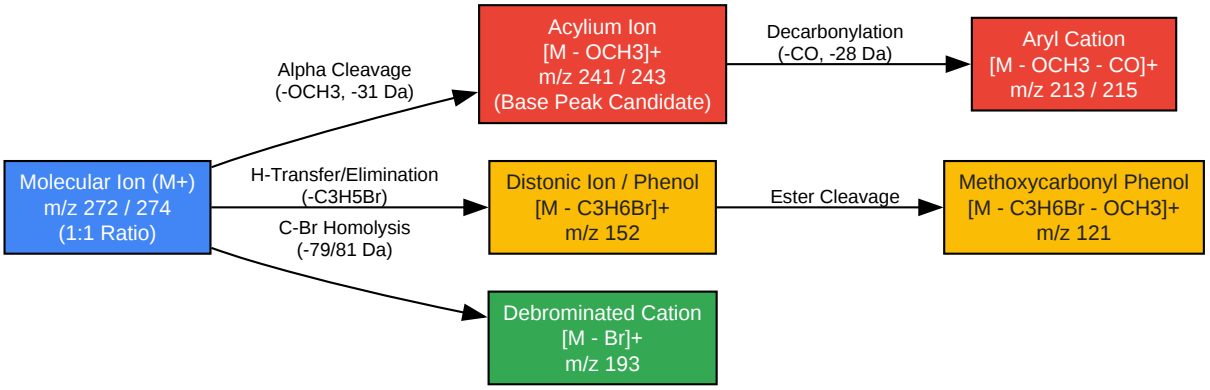

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Figure 1: Mechanistic fragmentation tree for **Methyl 4-(3-bromopropoxy)benzoate** under Electron Impact ionization.

Detailed Mechanism Discussion

Pathway A: Ester Alpha-Cleavage (Dominant)

- Mechanism: Radical site initiation at the carbonyl oxygen triggers alpha-cleavage, expelling the methoxy radical (

).
- Result: Formation of the resonance-stabilized Acylium Ion ($Ar\text{-}C{\equiv}O^{+}$).
- m/z: 241 and 243.
- Diagnostic Value: This peak retains the bromine atom, preserving the 1:1 isotope doublet. It is often the Base Peak (100% abundance) in benzoate methyl esters.

Pathway B: Alkene Elimination (Ether Side Chain)

- Mechanism: A Hydrogen rearrangement (similar to McLafferty but involving the ether oxygen) or a distonic ion mechanism leads to the cleavage of the C-O ether bond. This typically eliminates the alkyl chain as a neutral bromo-alkene or cyclic species.
- Result: Formation of the ionized methyl 4-hydroxybenzoate species.

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- m/z: 152 (loss of C_3H_5Br).
- Note: This ion loses the bromine signature, collapsing to a singlet peak (M+ only).

Pathway C: Bromine Loss

- Mechanism: Direct homolytic cleavage of the weak C-Br bond.
- Result:

  cation.
- m/z: 193.
- Diagnostic Value: Disappearance of the doublet pattern; appearance of a monolithic peak at M-79/81.

Summary of Diagnostic Ions

m/z (Nominal)	Ion Composition	Formula	Isotope Pattern	Mechanism
272 / 274		$C_{11}H_{13}BrO_3$	1:1 Doublet	Molecular Ion
241 / 243		$C_{10}H_{10}BrO_2$	1:1 Doublet	-Cleavage (Ester)
213 / 215		$C_9H_{10}BrO$	1:1 Doublet	Decarbonylation
193		$C_{11}H_{13}O_3$	Singlet	C-Br Homolysis
152		$C_8H_8O_3$	Singlet	Alkene Elimination
121		$C_7H_5O_2$	Singlet	Hydroxybenzoyl cation

LC-MS/MS Considerations (ESI)

While EI provides structural fingerprints, ESI is preferred for quantification in biological matrices.

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- Precursor Ion:

  m/z 273 / 275.

- Common Product Ions (MS2):

  - Collision Induced Dissociation (CID) often mimics EI but favors even-electron species.
  - m/z 273

    241: Loss of Methanol (neutral loss of 32 Da).
  - m/z 273

    121: Formation of the stable hydroxybenzoyl cation (cleavage of both ester and ether sides).

References

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